

# Solubility of 4-Bromo-3,5-dimethylaniline in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: **4-Bromo-3,5-dimethylaniline**

Cat. No.: **B1281281**

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For Researchers, Scientists, and Drug Development Professionals

**Abstract:** This technical guide provides a comprehensive overview of the solubility of **4-bromo-3,5-dimethylaniline**, a key intermediate in various synthetic processes. Recognizing the limited availability of quantitative solubility data in public literature, this document consolidates known physicochemical properties and presents a detailed experimental protocol for the accurate determination of its solubility in organic solvents. This guide is intended to equip researchers and professionals in drug development and chemical synthesis with the necessary information to effectively utilize **4-bromo-3,5-dimethylaniline** in their work.

## Introduction

**4-Bromo-3,5-dimethylaniline** is an aromatic amine that serves as a versatile building block in organic synthesis, particularly in the production of dyes, pigments, and pharmaceuticals.<sup>[1]</sup> Its molecular structure, featuring a bromine atom and two methyl groups on the aniline ring, influences its physicochemical properties, including its solubility in various organic solvents. A thorough understanding of its solubility is critical for optimizing reaction conditions, purification processes, and formulation development.

This document summarizes the available data on the physical and chemical properties of **4-Bromo-3,5-dimethylaniline** and provides a robust experimental protocol for determining its solubility.

## Physicochemical Properties

A summary of the key physicochemical properties of **4-Bromo-3,5-dimethylaniline** is presented in Table 1. These properties are essential for understanding its solubility behavior.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>10</sub> BrN	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	200.08 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Off-White to Brown Solid	<a href="#">[1]</a>
Melting Point	73-74°C	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	261°C	<a href="#">[1]</a>
CAS Number	59557-90-3	<a href="#">[1]</a> <a href="#">[2]</a>

## Solubility Data

Quantitative solubility data for **4-bromo-3,5-dimethylaniline** in a wide range of organic solvents is not extensively reported in publicly accessible literature. However, some sources describe it as being partially soluble in organic solvents.[\[4\]](#) Given the scarcity of specific data, experimental determination is necessary for specific applications. The following sections provide a detailed protocol for this purpose.

## Experimental Protocol: Determination of Solubility by the Gravimetric Method

The following protocol describes the gravimetric method for determining the solubility of **4-bromo-3,5-dimethylaniline** in an organic solvent of interest. This method is reliable and straightforward for generating accurate solubility data.

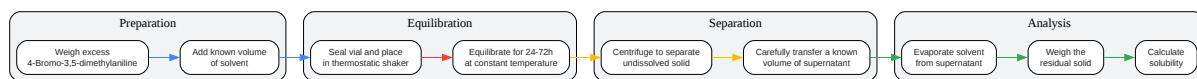
### 4.1. Materials and Equipment

- **4-Bromo-3,5-dimethylaniline** (analytical grade)
- Selected organic solvents (HPLC grade)

- Analytical balance ( $\pm 0.1$  mg accuracy)
- Thermostatic shaker or incubator
- Centrifuge
- Vials with screw caps (e.g., 20 mL)
- Volumetric flasks and pipettes
- Drying oven

#### 4.2. Experimental Workflow

The workflow for the gravimetric determination of solubility is depicted in the following diagram.



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Caption: Experimental workflow for gravimetric solubility determination.

#### 4.3. Procedure

- Sample Preparation: Add an excess amount of **4-bromo-3,5-dimethylaniline** to a pre-weighed vial. The presence of excess solid is crucial to ensure that the solution becomes saturated.
- Solvent Addition: Accurately pipette a known volume (e.g., 5.0 mL) of the desired organic solvent into the vial.
- Equilibration: Securely cap the vial and place it in a thermostatic shaker set to the desired temperature (e.g., 25°C or 37°C). Allow the mixture to equilibrate for a sufficient period,

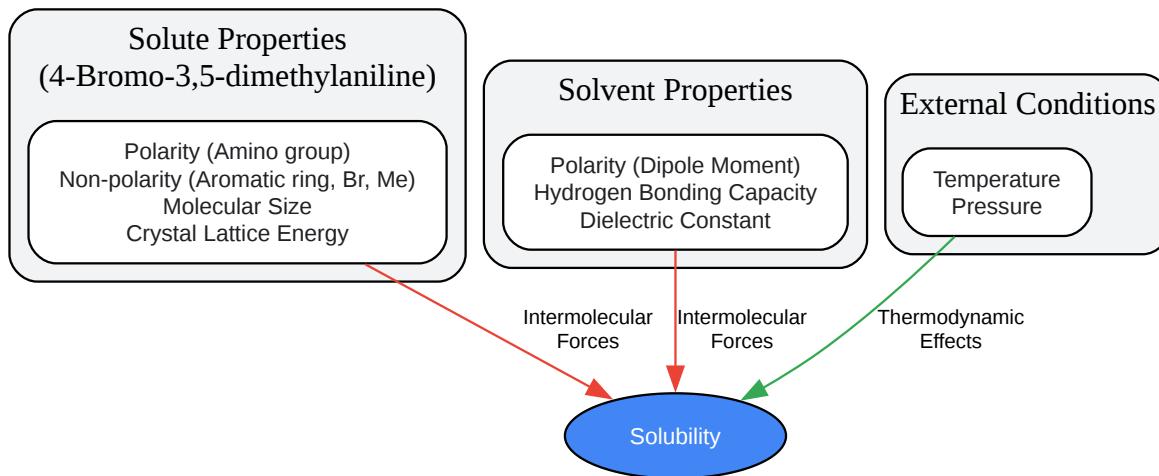
typically 24 to 72 hours, to ensure saturation is reached. The agitation ensures continuous mixing.

- Phase Separation: After equilibration, remove the vial and let it stand at the same temperature to allow the excess solid to settle. For finer suspensions, centrifuge the vial to achieve a clear separation of the solid and liquid phases.
- Sample Withdrawal: Carefully withdraw a known volume of the clear supernatant using a pre-heated pipette to avoid precipitation upon cooling. Transfer the supernatant to a pre-weighed vial.
- Solvent Evaporation: Evaporate the solvent from the vial containing the supernatant. This can be done in a drying oven at a temperature below the boiling point of the solvent and the melting point of the solute.
- Mass Determination: Once the solvent has completely evaporated, weigh the vial containing the solid residue.
- Calculation: Calculate the solubility using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of residue (g)}) / (\text{Volume of supernatant withdrawn (L)})$$

## Factors Influencing Solubility

The solubility of **4-bromo-3,5-dimethylaniline** in organic solvents is governed by several factors, primarily the principle of "like dissolves like." The interplay between the solute and solvent properties determines the extent of dissolution.

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Caption: Key factors influencing the solubility of **4-bromo-3,5-dimethylaniline**.

- **Solute-Solvent Interactions:** The presence of the polar amino group allows for hydrogen bonding and dipole-dipole interactions with polar solvents. The non-polar aromatic ring and methyl groups favor interactions with non-polar solvents through van der Waals forces.
- **Temperature:** Generally, the solubility of a solid in a liquid solvent increases with temperature.
- **Solvent Polarity:** A systematic study using solvents of varying polarities (e.g., heptane, toluene, dichloromethane, acetone, ethanol, methanol) would provide a comprehensive solubility profile.

## Conclusion

While quantitative solubility data for **4-bromo-3,5-dimethylaniline** is not readily available, this guide provides the necessary framework for its experimental determination. By following the detailed gravimetric protocol, researchers can generate reliable data essential for the effective use of this important chemical intermediate in their research and development activities. Understanding the fundamental physicochemical properties and the factors influencing solubility will further aid in optimizing its application in organic synthesis and pharmaceutical sciences.

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